

Proper Disposal Procedures for D1N8

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Compound of Interest

Compound Name: D1N8

Cat. No.: B12369961

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Disclaimer: The term "**D1N8**" is not a standard chemical identifier. Based on common chemical naming conventions and abbreviations used in research settings, it is likely an abbreviation for either 1,8-Dinitropyrene or 1,8-Naphthalenediamine. This guide provides disposal procedures for both substances. It is crucial to correctly identify the chemical before proceeding with any handling or disposal protocol. Always refer to the specific Safety Data Sheet (SDS) for the chemical in your possession.

Section 1: 1,8-Dinitropyrene

1,8-Dinitropyrene is a potent mutagen and is reasonably anticipated to be a human carcinogen. It is primarily found in diesel exhaust particles. Extreme caution must be exercised during its handling and disposal.

Quantitative Data

Property	Value
Molecular Formula	C ₁₆ H ₈ N ₂ O ₄
Appearance	Yellowish needles or powder
Melting Point	299 °C (decomposes)
Solubility	Insoluble in water
Hazards	Acute toxicity, Carcinogenicity, Mutagenicity

Experimental Protocols: Disposal of 1,8-Dinitropyrene

Personal Protective Equipment (PPE):

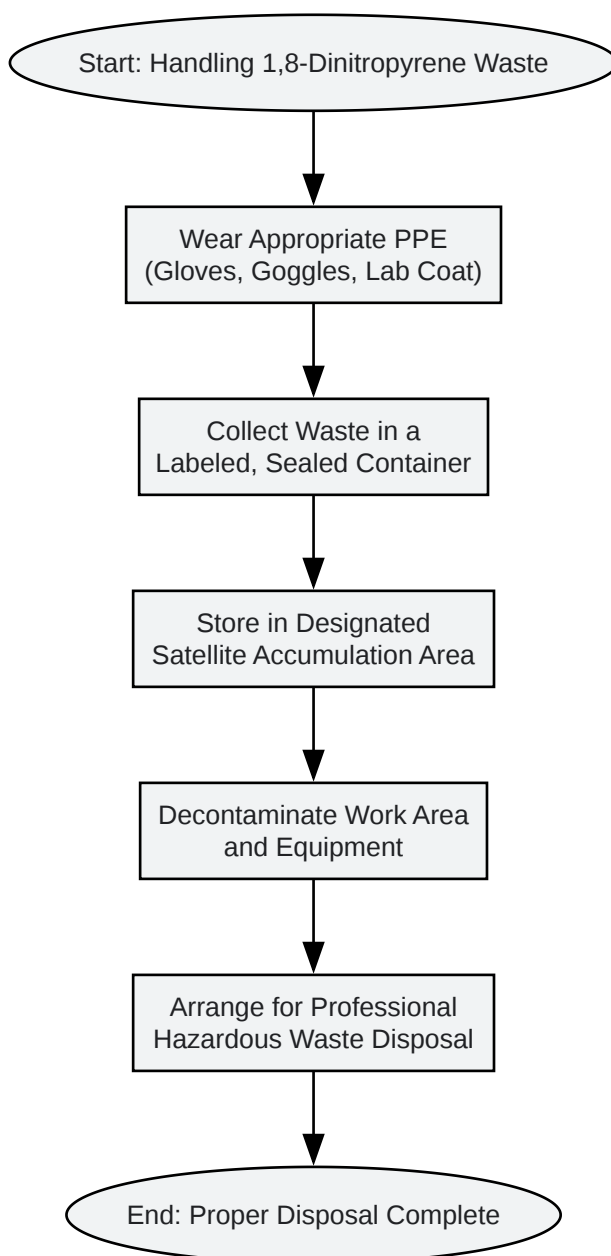
- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. For handling larger quantities or in case of aerosolization, a NIOSH-approved respirator is recommended.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste 1,8-Dinitropyrene and any contaminated materials (e.g., pipette tips, weighing paper, contaminated gloves) in a designated, properly labeled, and sealed hazardous waste container.
 - The container should be made of a compatible material (e.g., amber glass or a suitable plastic).
 - Label the container clearly as "Hazardous Waste: 1,8-Dinitropyrene, Carcinogen".
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area.
 - The storage area should be secure, well-ventilated, and away from incompatible materials.
- Decontamination:
 - Decontaminate all surfaces and equipment that have come into contact with 1,8-Dinitropyrene.
 - A suitable solvent (such as acetone or methanol) can be used for initial cleaning, followed by soap and water.

- Collect all cleaning materials (e.g., wipes, solvent rinses) as hazardous waste.
- Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.
 - Do not dispose of 1,8-Dinitropyrene down the drain or in regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow for 1,8-Dinitropyrene



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Caption: Disposal workflow for 1,8-Dinitropyrene.

Section 2: 1,8-Naphthalenediamine

1,8-Naphthalenediamine is a chemical intermediate that may cause skin irritation and allergic reactions. It is also very toxic to aquatic life with long-lasting effects.^[1]

Quantitative Data

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂
Appearance	Red-brown solid
Melting Point	63-66 °C
Boiling Point	205 °C @ 12 mmHg
Solubility	Soluble in water
Hazards	Skin sensitization, Aquatic toxicity

Experimental Protocols: Disposal of 1,8-Naphthalenediamine

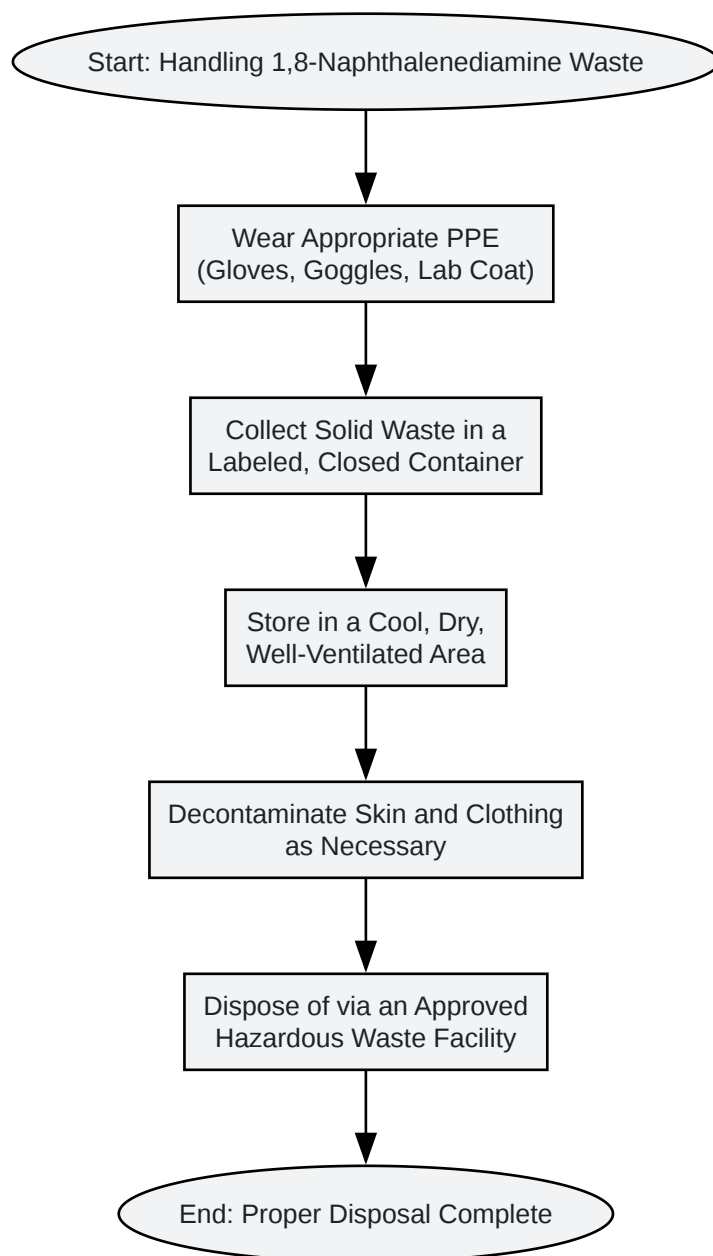
Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Body Protection: Laboratory coat.
- Respiratory Protection: Avoid breathing dust/fume/gas/mist/vapors/spray.^[1] Use in a well-ventilated area.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Sweep up and shovel the solid material into a suitable container for disposal.[\[1\]](#)
 - Keep the waste in suitable, closed containers for disposal.[\[1\]](#)
 - Label the container as "Hazardous Waste: 1,8-Naphthalenediamine, Aquatic Toxin".
- Storage:
 - Keep the container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Store away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[1\]](#)
- Decontamination:
 - Wash any contaminated skin thoroughly with soap and water.[\[1\]](#)
 - Wash contaminated clothing before reuse.[\[1\]](#)
 - Clean work surfaces to prevent contamination.
- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)
 - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)
 - Do not allow the product to enter drains, as it is very toxic to aquatic organisms.[\[1\]](#)

Disposal Workflow for 1,8-Naphthalenediamine



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Caption: Disposal workflow for 1,8-Naphthalenediamine.

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References

- 1. fishersci.com [fishersci.com]
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